

Delta-Viniferin in Traditional Medicine: A Technical Guide to Its Modern Pharmacological Validation

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Compound of Interest

Compound Name: *delta-viniferin*

Cat. No.: *B1206123*

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Introduction

Delta-viniferin, a resveratrol dehydrodimer, is a naturally occurring stilbenoid found predominantly in grapevine (*Vitis vinifera*) and other plant species.^{[1][2]} Historically, traditional medicine has utilized preparations from *Vitis vinifera* for a multitude of ailments, including inflammatory conditions, skin diseases, and as a general tonic. While traditional texts do not mention **delta-viniferin** by name, the long-standing use of grapevine extracts suggests a historical interaction with this bioactive compound. Modern scientific investigation has begun to unravel the pharmacological potential of isolated **delta-viniferin**, revealing a spectrum of activities that align with some of the plant's traditional uses. This technical guide provides an in-depth overview of the current scientific understanding of **delta-viniferin**, focusing on its validated pharmacological activities, underlying mechanisms of action, and the experimental protocols used to elucidate them.

Core Pharmacological Activities of Delta-Viniferin

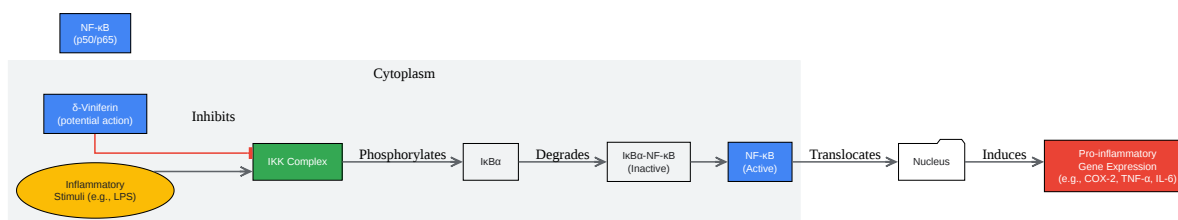
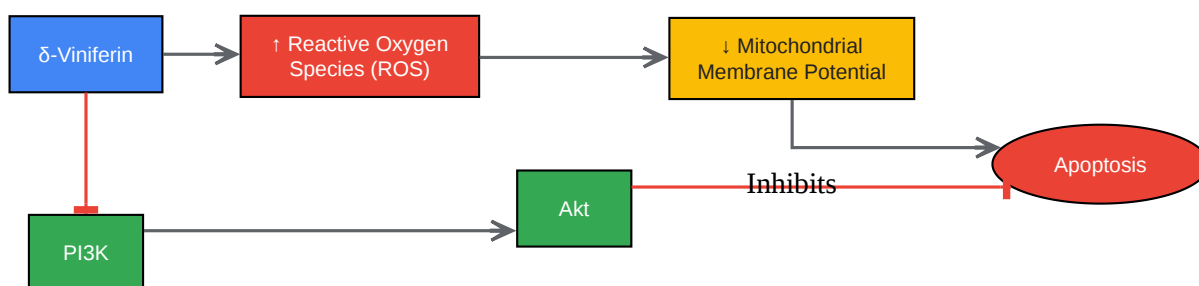
Delta-viniferin has demonstrated significant potential in several key therapeutic areas. The primary focus of current research has been on its anticancer, anti-inflammatory, and neuroprotective properties.

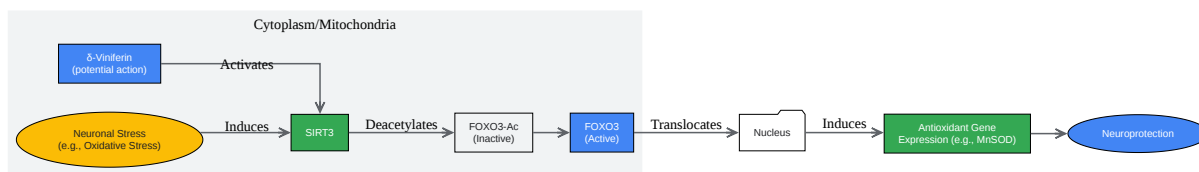
Anticancer Activity

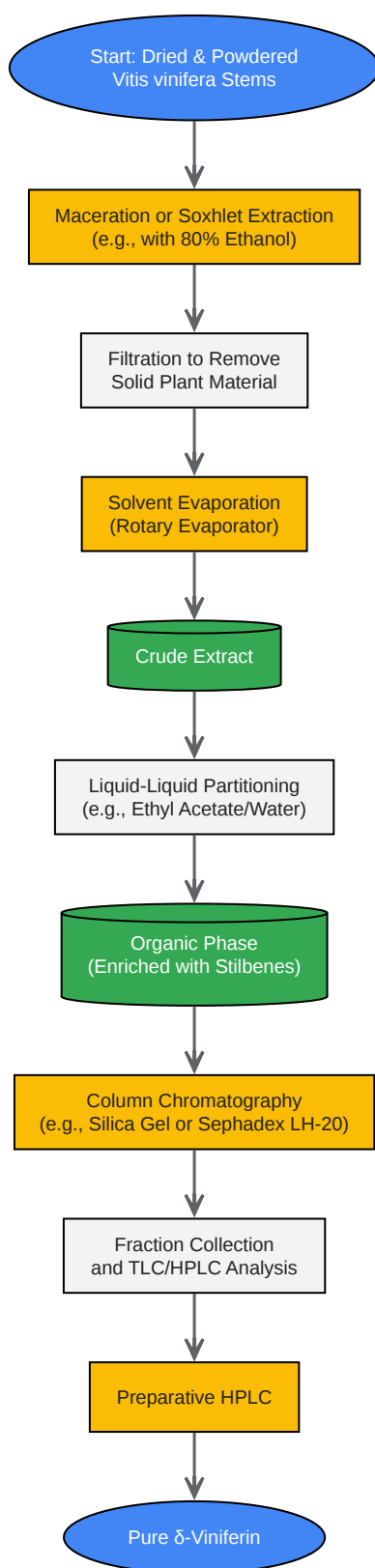
Delta-viniferin has emerged as a promising candidate in oncology research, with studies demonstrating its cytotoxic effects against various cancer cell lines. A notable study has elucidated its mechanism of action in human lung cancer cells.

Signaling Pathway: ROS/PI3K/Akt

In A549 lung cancer cells, trans- δ -viniferin has been shown to induce apoptosis through a pathway involving the generation of reactive oxygen species (ROS) and the subsequent inhibition of the PI3K/Akt signaling cascade. The accumulation of ROS leads to a reduction in the mitochondrial membrane potential, triggering the apoptotic process. The downregulation of the PI3K/Akt pathway, a key regulator of cell survival and proliferation, further contributes to the cancer cell's demise.







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